

# Essential Safety and Logistical Information for Handling Azinphos-ethyl D10

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## Compound of Interest

Compound Name: Azinphos-ethyl D10

Cat. No.: B15352227

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This guide provides crucial procedural and step-by-step guidance for the safe handling and disposal of **Azinphos-ethyl D10** in a laboratory setting. Azinphos-ethyl is a highly toxic organophosphate insecticide, and its deuterated form, **Azinphos-ethyl D10**, should be handled with the same stringent safety precautions.<sup>[1][2]</sup> Facilities handling this compound are required to adhere to strict reporting and safety protocols.<sup>[2]</sup>

## Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment (PPE) are the last lines of defense against exposure to **Azinphos-ethyl D10**. It is critical to use chemically resistant PPE.<sup>[3][4]</sup>

Table 1: Recommended Personal Protective Equipment for Handling **Azinphos-ethyl D10**

Body Part	Recommended PPE	Specifications and Best Practices
Hands	Unlined, liquid-proof neoprene, butyl, PVC, or nitrile gloves.[5]	Gloves should be long enough to cover the forearm. Sleeves should be worn outside the gloves to prevent pesticides from getting inside. Before removing gloves, they should be thoroughly rinsed and cleaned.[5] Avoid leather or cotton gloves as they are not chemically resistant.[3]
Body	Full-body, chemical-resistant suits (e.g., made of plastic or coated with PVC, butyl, or neoprene).[5] For lower toxicity situations, long-sleeved shirts and long-legged pants may be sufficient.[5]	All protective clothing should be clean and put on before work.[6] Contaminated clothing should be removed immediately and washed before reuse.[7]
Eyes and Face	Chemical splash goggles or a full-face shield.[8]	Protective eyewear is crucial to prevent ocular exposure, which can occur from splashes or rubbing eyes with contaminated hands.
Feet	Chemical-resistant boots (e.g., natural rubber coated with polyurethane or PVC).[5]	Pant legs should be worn outside the boots to prevent splashes from entering.[5] Leather boots are not recommended as they can absorb chemicals.[4]
Respiratory	A respirator is recommended, especially when handling concentrated or highly toxic pesticides.[8]	The appropriate type of respirator should be selected based on the specific hazards and should fit properly.[8]

## Operational and Disposal Plans

### Handling Procedures:

- Training: All personnel must be trained on the proper handling and storage of **Azinphos-ethyl D10** before working with the substance.[6]
- Ventilation: Work in a well-ventilated area to minimize inhalation exposure.
- Avoid Contact: Do not get the substance in your eyes, on your skin, or on your clothing.[9]
- Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in the work area.[7]
- Storage: Store in a cool, well-ventilated, and locked-up area in tightly closed containers.[6][7] Keep away from strong bases, food, drink, and animal feed.[6][10]

### Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[6]
- Isolate: Isolate the spill or leak area for at least 50 meters for liquids and 25 meters for solids.[11]
- Ventilate: Ventilate the area.
- Containment: For land spills, create a dike with soil, sandbags, or other absorbent materials to contain the liquid.[1]
- Cleanup: Collect powdered material safely and place it in sealed containers. Absorb liquids with inert materials like fly ash or cement powder.[1][6] Do not dry sweep, as this can create dust.[6]
- Decontamination: Wash the spill area thoroughly.
- Waste Disposal: Dispose of contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[6]

### Disposal Plan:

The ultimate disposal of **Azinphos-ethyl D10** must adhere to environmental and public health regulations.<sup>[1]</sup>

- **Unused Product:** The most favorable course of action is to use an alternative, less hazardous chemical. If this is not possible, any unused portion should be recycled for its approved use or returned to the manufacturer.<sup>[1]</sup>
- **Waste:** **Azinphos-ethyl D10** and its containers may need to be disposed of as hazardous waste.<sup>[6]</sup> Contact your state's Department of Environmental Protection (DEP) or the regional office of the Environmental Protection Agency (EPA) for specific guidance.<sup>[6]</sup> Many states have "Clean Sweep" programs for pesticide disposal.<sup>[12]</sup>
- **Containers:** Triple-rinse empty containers. The rinsate can be used as a diluent in spray mixtures. Punctured and crushed containers may be recycled as scrap metal.

## Quantitative Data

Table 2: Toxicological Data for Azinphos-ethyl

Parameter	Value	Source
Median Lethal Dose (LD50) - Oral, Rat	17.5 mg/kg	<sup>[2]</sup>
Molecular Weight	345.4 g/mol	<sup>[1]</sup>
Vapor Pressure	0.0000024 mmHg	<sup>[1]</sup>
LogP (Octanol-Water Partition Coefficient)	3.40	<sup>[1]</sup>

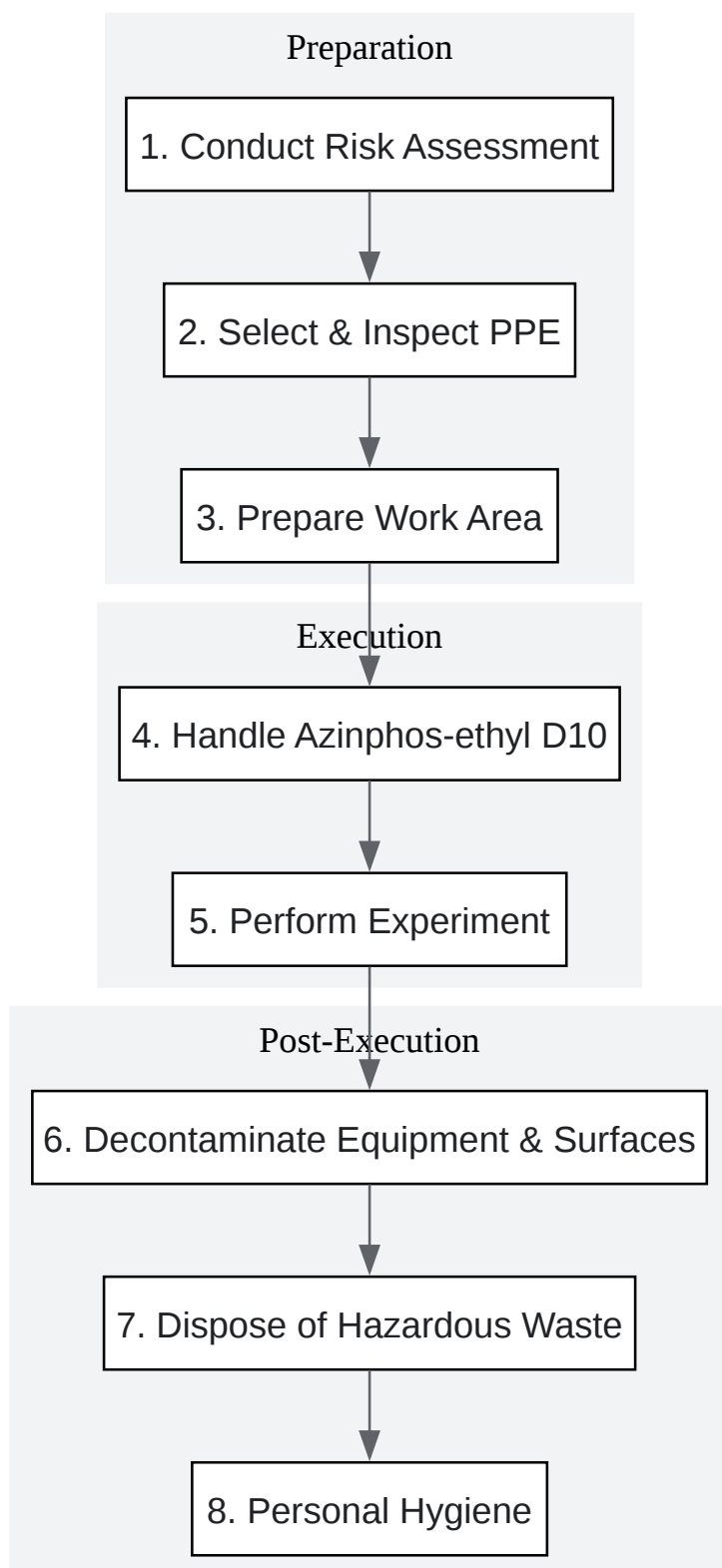
## Experimental Protocols

Detailed experimental protocols involving **Azinphos-ethyl D10** would be specific to the research being conducted. However, any protocol must incorporate the safety and handling procedures outlined above. The following is a generalized workflow.

#### Workflow for a Typical Laboratory Experiment:

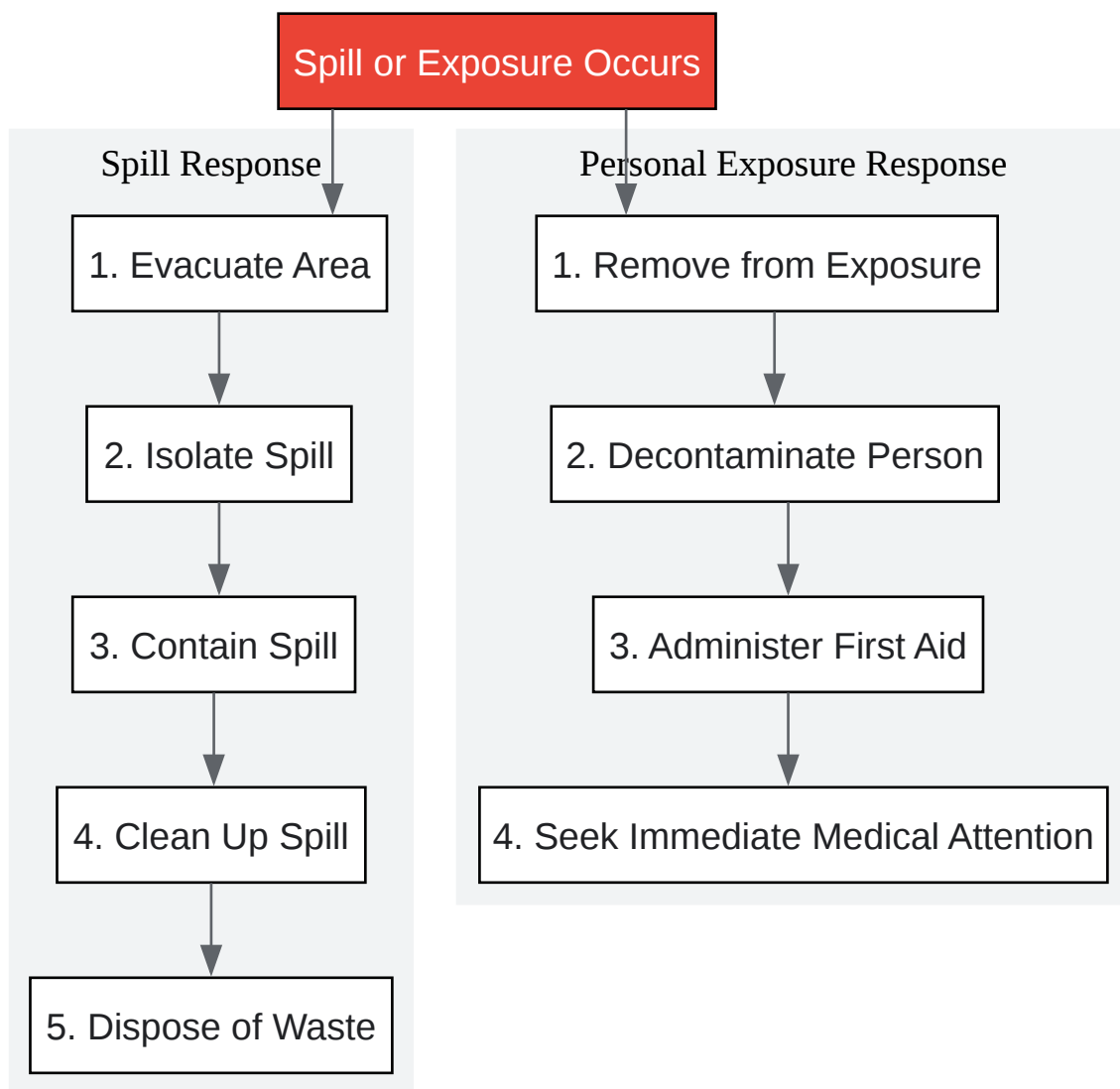
- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- PPE Selection: Based on the risk assessment, select and inspect the appropriate PPE.
- Preparation: Prepare the work area, ensuring proper ventilation and availability of spill cleanup materials.
- Handling: Carefully handle and weigh the **Azinphos-ethyl D10** in a designated area, such as a chemical fume hood.
- Experimentation: Carry out the experimental procedure, adhering to all safety protocols.
- Decontamination: Decontaminate all equipment and work surfaces after use.
- Waste Disposal: Dispose of all waste, including unused material, contaminated PPE, and cleaning materials, as hazardous waste.
- Hygiene: Wash hands and any exposed skin thoroughly.

## Visualizations



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Caption: Workflow for the safe handling of **Azinphos-ethyl D10** in a laboratory setting.



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Caption: Emergency response plan for a spill or personal exposure to **Azinphos-ethyl D10**.

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